

7-Methoxy-6-methylquinoline molecular structure and weight

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Compound of Interest

Compound Name: **7-Methoxy-6-methylquinoline**

Cat. No.: **B1428694**

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An In-Depth Technical Guide to the Molecular Structure and Weight of **7-Methoxy-6-methylquinoline**

Introduction

The quinoline scaffold is a privileged heterocyclic system of paramount importance in medicinal chemistry and drug development, forming the core of numerous natural products and synthetic molecules with a wide spectrum of biological activities.^[1] Derivatives of quinoline are explored for their potential as anticancer, antimalarial, antimicrobial, and enzyme-inhibiting agents.^[2] The precise biological activity of these compounds is intrinsically linked to their molecular structure, where the nature and position of substituents on the quinoline ring dictate their physicochemical properties and pharmacological interactions.

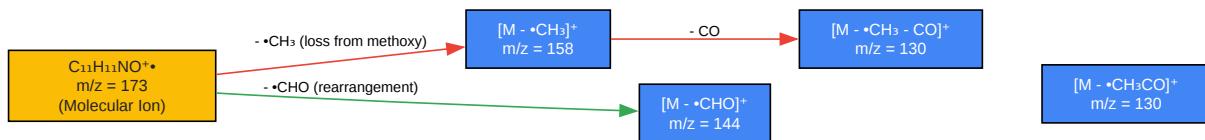
This technical guide provides a comprehensive examination of a specific derivative, **7-Methoxy-6-methylquinoline**. We will delve into its fundamental molecular properties, including its structure and weight, and present a detailed framework for its analytical characterization. This document is intended for researchers, chemists, and drug development professionals who require a robust understanding of this molecule's identity and the methodologies to verify it. We will move beyond simple data presentation to explain the causality behind experimental choices, grounding all protocols in established analytical principles to ensure scientific integrity and trustworthiness.

Section 1: Molecular Identity and Properties

The foundational step in the study of any chemical entity is the unambiguous confirmation of its identity. **7-Methoxy-6-methylquinoline** is a disubstituted quinoline with a methoxy group at the 7-position and a methyl group at the 6-position. These substitutions significantly influence the electron distribution and sterics of the bicyclic system compared to the parent quinoline molecule.

Molecular Structure

The structure consists of a fused benzene and pyridine ring system, which defines the quinoline core. The numbering of the quinoline ring system is standardized, beginning at the nitrogen atom and proceeding around the rings. For this compound, the electron-donating methoxy group ($-\text{OCH}_3$) is attached at position C7, and the methyl group ($-\text{CH}_3$) is at position C6.



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References

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